

An In-depth Technical Guide to 3-Bromo-1-(trimethylsilyl)-1-propyne

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Compound of Interest

Compound Name: 3-Bromo-1-(trimethylsilyl)-1-propyne

Cat. No.: B1268919

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-1-(trimethylsilyl)-1-propyne**, a versatile reagent in organic synthesis. The document details its fundamental chemical properties, a standard synthesis protocol, and its application in cross-coupling reactions, offering valuable information for professionals in research and development.

Core Chemical Data

The fundamental quantitative data for **3-Bromo-1-(trimethylsilyl)-1-propyne** are summarized below. This information is critical for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value
Molecular Formula	C ₆ H ₁₁ BrSi ^{[1][2][3][4]}
Molecular Weight	191.14 g/mol ^{[1][2][3]}
CAS Number	38002-45-8 ^{[1][2][4]}
Appearance	Clear colorless to pale yellow liquid ^[4]
Boiling Point	44-45 °C at 2 mmHg ^[2]
Density	1.17 g/mL at 25 °C ^[2]
Refractive Index	n _{20/D} 1.483 ^[2]

Experimental Protocols

A reliable experimental protocol is essential for the successful application of any chemical reagent. Below is a detailed methodology for the synthesis of **3-Bromo-1-(trimethylsilyl)-1-propyne**.

Synthesis of **3-Bromo-1-(trimethylsilyl)-1-propyne** from Trimethylsilylpropargyl Alcohol^{[2][3]}

This procedure outlines the conversion of an alcohol to the corresponding bromide using triphenylphosphine and bromine.

Materials:

- Trimethylsilylpropynol (3.960 g, 30.93 mmol)
- Triphenylphosphine (9.735 g, 37.11 mmol)
- Bromine (5.438 g, 34.03 mmol)
- Anhydrous Dichloromethane (46.0 mL)
- Water
- 10% Aqueous Hydrochloric Acid

- Ethyl Acetate
- Anhydrous Sodium Sulfate
- Hexane

Procedure:

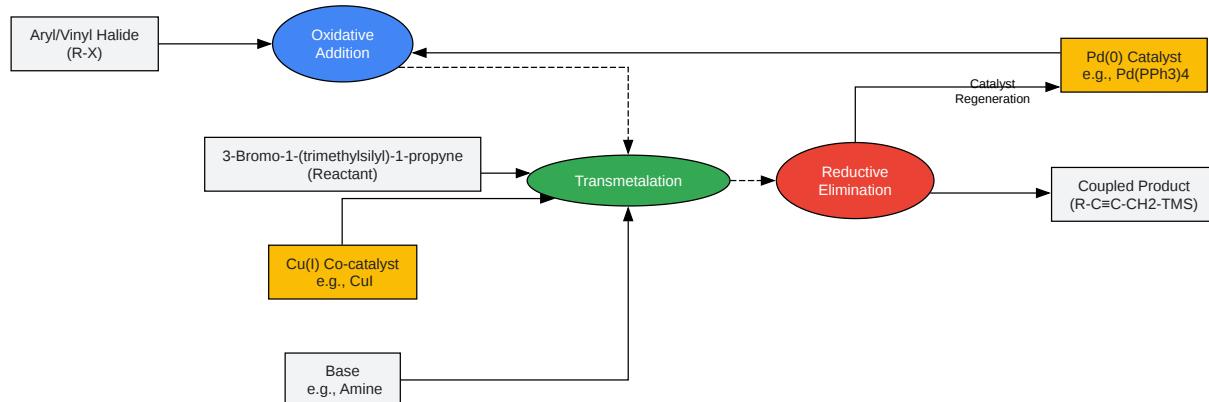
- Under a nitrogen atmosphere, dissolve triphenylphosphine in anhydrous dichloromethane in a flask cooled to 0 °C.
- Slowly add bromine to the solution at 0 °C. Stir for 30 minutes until the orange color of the solution turns white.
- Slowly add trimethylsilylpropynol to the reaction mixture.
- Continue stirring the mixture for 1 hour.
- Wash the reaction mixture sequentially with water (3 x 30 mL) and 10% aqueous hydrochloric acid (2 x 20 mL).
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the residue by column chromatography using hexane as the eluent to yield 3-bromo-1-trimethylsilyl-1-propyne.

Application in Sonogashira Cross-Coupling Reactions

3-Bromo-1-(trimethylsilyl)-1-propyne is a valuable substrate in Sonogashira cross-coupling reactions. This reaction forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide, a fundamental transformation in the synthesis of complex molecules.[\[5\]](#)[\[6\]](#) The

trimethylsilyl group can be retained or removed in subsequent steps, offering synthetic flexibility.

The general workflow for a Sonogashira coupling reaction involving this reagent is depicted below. This palladium-copper catalyzed process involves the oxidative addition of the halide to the palladium(0) species, followed by transmetalation with a copper acetylide and subsequent reductive elimination to yield the final product.[\[6\]](#)



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Workflow of a Sonogashira Coupling Reaction.

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